

# triethylammonium acetate safety data sheet (SDS)

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## Compound of Interest

Compound Name: Triethylammonium acetate

Cat. No.: B1206457

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An In-depth Technical Guide to the Safety of **Triethylammonium Acetate** (TEAA)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Triethylammonium acetate** (TEAA), with the CAS number 5204-74-0, is an ionic liquid composed of a triethylammonium cation and an acetate anion.<sup>[1][2]</sup> It is widely utilized in scientific research, particularly as an ion-pairing reagent in high-performance liquid chromatography (HPLC) for the purification of nucleic acids like DNA and RNA.<sup>[1]</sup> It also serves as a versatile recyclable solvent and catalyst in organic synthesis.<sup>[1]</sup> Given its prevalence in laboratory settings, a comprehensive understanding of its safety profile is crucial for ensuring the well-being of personnel and the integrity of research.

This guide provides a detailed overview of the safety data for **triethylammonium acetate**, consolidating information from various safety data sheets (SDS) and chemical information sources. It outlines the substance's properties, hazards, handling procedures, and emergency responses in a format tailored for a technical audience.

## Chemical and Physical Properties

TEAA is a colorless, hygroscopic liquid under standard conditions, though it can also exist as a white crystalline solid.<sup>[1][2]</sup> It is highly soluble in water and other polar organic solvents.<sup>[2]</sup> Key physical and chemical data are summarized below.

Table 1: Physical and Chemical Properties of **Triethylammonium Acetate**

Property	Value	Source(s)
CAS Number	5204-74-0	[1][3][4]
Molecular Formula	C <sub>8</sub> H <sub>19</sub> NO <sub>2</sub>	[1][4][5]
Molecular Weight	161.24 g/mol	[1][4][5]
Appearance	Colorless liquid or white crystalline solid	[1][2][5]
Melting Point	-18 °C to -114.7 °C (values vary by source)	[1][3][5]
Boiling Point	~90.5 °C at 760 mmHg	[3][5]
Density	~1.010 g/mL at 20 °C	[1][5]
Flash Point	~98.4 °C	[1][3]
Solubility	Miscible with water	[1][6]
pH	~7.0 for 1-2 M aqueous solutions	[1][6]

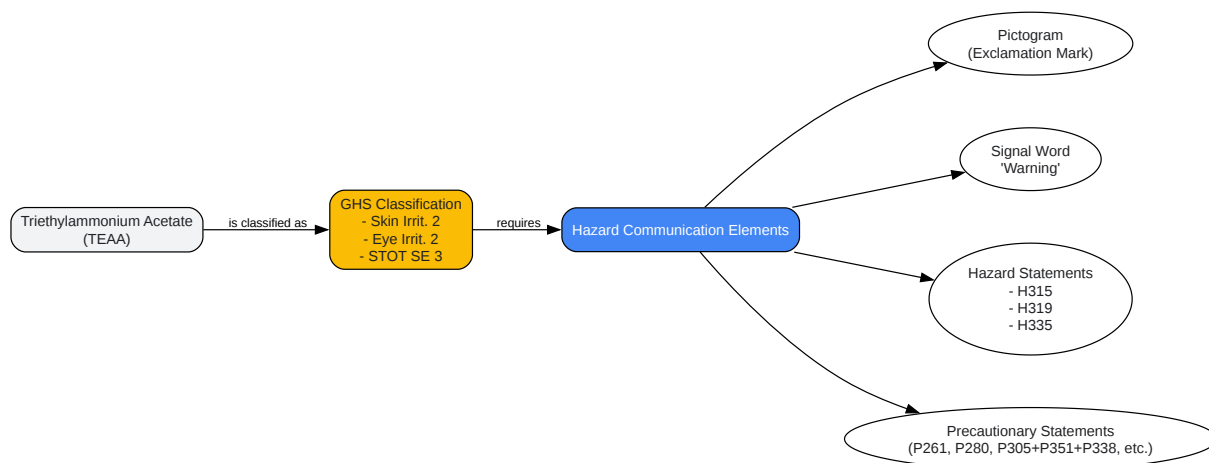
## Hazard Identification and GHS Classification

**Triethylammonium acetate** is classified as an irritant.[1] According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it poses specific risks upon exposure.[4] It is important to note that some suppliers may classify dilute solutions (e.g., 10% aqueous solution) as non-hazardous, but the pure substance and more concentrated solutions carry warnings.[4][7]

Table 2: GHS Hazard Classification for **Triethylammonium Acetate**

Hazard Class	Category	Hazard Statement
Skin Corrosion / Irritation	2	H315: Causes skin irritation[3][4][8]
Serious Eye Damage / Eye Irritation	2	H319: Causes serious eye irritation[3][4][8]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[3][4]

The relationship between the GHS classification and the corresponding safety communication elements is illustrated below.



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Caption: GHS Hazard Communication Flow for TEAA.

## Safe Handling and Personal Protection

Proper handling and the use of appropriate personal protective equipment (PPE) are essential to minimize risks associated with TEAA.

### Precautions for Safe Handling

- Avoid all personal contact, including the inhalation of vapors, mists, or aerosols.[\[6\]](#)[\[9\]](#)
- Use only in a well-ventilated area or under a chemical fume hood.[\[3\]](#)[\[8\]](#)[\[9\]](#)
- Wash hands thoroughly after handling the substance.[\[3\]](#)[\[10\]](#)
- Do not eat, drink, or smoke in the work area.[\[9\]](#)
- Keep containers tightly closed when not in use.[\[3\]](#)[\[11\]](#)
- Prevent the formation of aerosols.[\[8\]](#)[\[11\]](#)

### Conditions for Safe Storage

- Store in a cool, dry, and well-ventilated place.[\[3\]](#)[\[6\]](#)[\[11\]](#)
- Keep containers tightly sealed to prevent moisture absorption.[\[3\]](#)[\[8\]](#)[\[11\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[1\]](#)[\[6\]](#)

## Exposure Controls and Personal Protection

Engineering controls and personal protective equipment are critical for safety.

Table 3: Recommended Personal Protective Equipment (PPE)

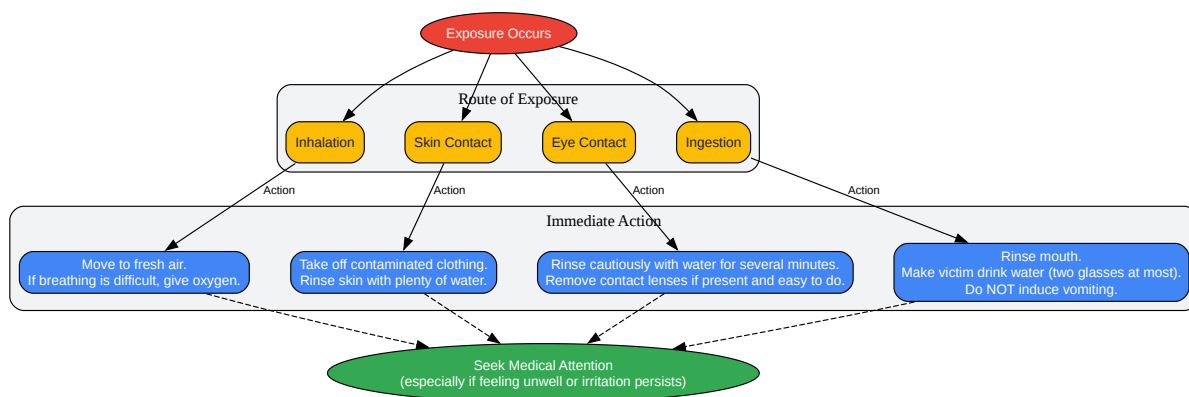
Protection Type	Specification	Source(s)
Eye/Face Protection	Tightly fitting safety goggles or glasses with side-shields.	[3][12]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber, PVC).	[6][7]
Glove Thickness: 0.11 mm (Nitrile rubber)	[7]	
Breakthrough Time: > 480 minutes (Nitrile rubber)	[7]	
Skin/Body Protection	Laboratory coat, impervious clothing.	[3][12]
Respiratory Protection	Not typically required with adequate ventilation. If aerosols are generated or exposure limits are exceeded, use a suitable respirator (e.g., Type A filter).	[6][7]

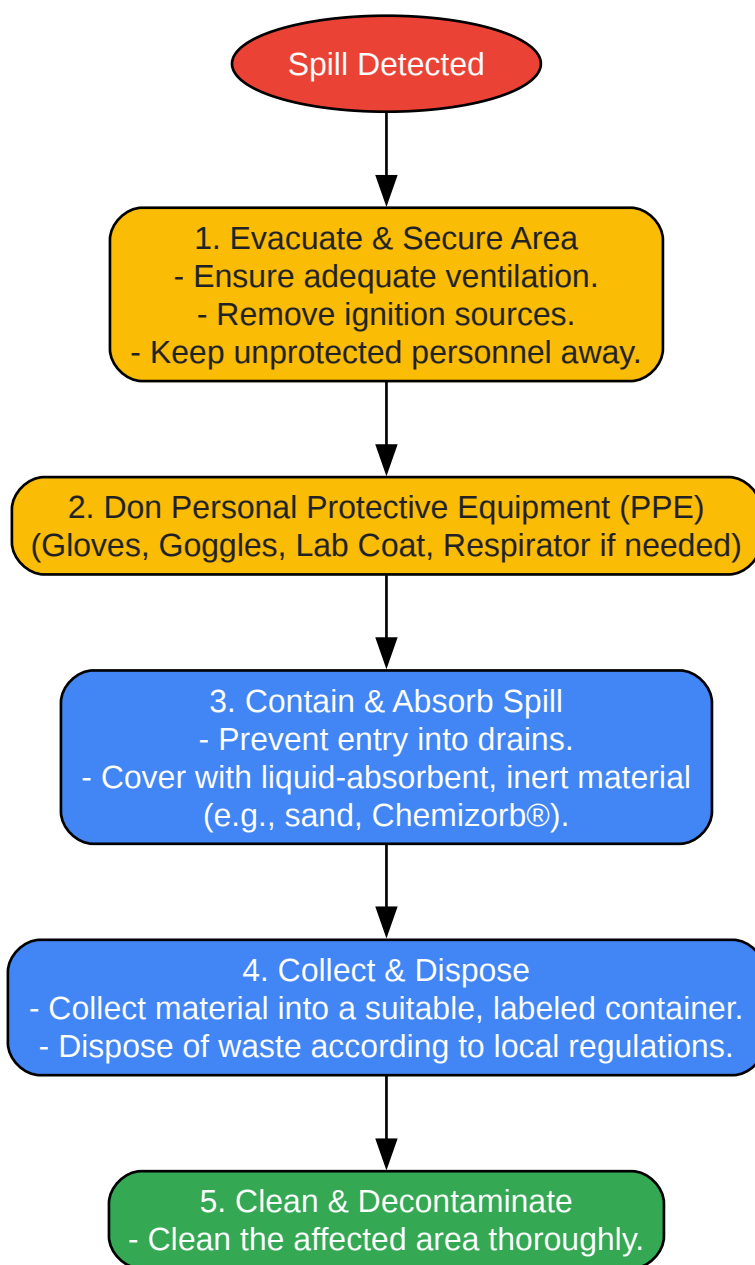
## Emergency Procedures

In the event of an emergency, prompt and correct action is vital. The following workflows outline the necessary steps for first aid and spill response.

## First Aid Measures

The following diagram illustrates the appropriate first aid response for various types of exposure.





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